Application Notes and Protocols for Bioequivalence Studies of Indapamide Using Indapamide-d3

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Compound of Interest

Compound Name: *rac Indapamide-d3*

Cat. No.: *B12428727*

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These application notes provide a comprehensive overview and detailed protocols for conducting bioequivalence studies of Indapamide formulations, utilizing Indapamide-d3 as a stable isotope-labeled internal standard (SIL-IS). The use of a SIL-IS is a widely accepted best practice in bioanalytical method validation, as recommended by regulatory agencies like the U.S. Food and Drug Administration (FDA), ensuring accuracy and precision in pharmacokinetic assessments.[1][2][3][4][5]

Introduction to Indapamide and Bioequivalence

Indapamide is a thiazide-like diuretic commonly prescribed for the treatment of hypertension and edema. To ensure that generic formulations of Indapamide perform equivalently to the innovator product, regulatory agencies require bioequivalence (BE) studies. These studies compare the rate and extent of absorption of the test (generic) and reference (innovator) drug products. The key pharmacokinetic (PK) parameters for BE assessment are the maximum plasma concentration (Cmax), the area under the plasma concentration-time curve from time

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zero to the last measurable concentration (AUC0-t), and the area under the plasma concentration-time curve extrapolated to infinity (AUC0-∞).

The use of a deuterated internal standard, such as Indapamide-d3, is crucial for the accurate quantification of Indapamide in biological matrices. Indapamide-d3 shares nearly identical physicochemical properties with Indapamide, ensuring that it behaves similarly during sample preparation and analysis, thereby compensating for variability in extraction recovery and matrix effects.

Bioanalytical Method: LC-MS/MS Quantification of Indapamide

A robust and validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method is the standard for quantifying Indapamide in biological samples for bioequivalence studies.

Experimental Protocol: Sample Analysis

Sample Preparation: Liquid-Liquid Extraction (LLE)

- To a 0.5 mL aliquot of human whole blood or plasma in a polypropylene tube, add a specified amount of Indapamide-d3 working solution as the internal standard (IS).
- Vortex the mixture for 30 seconds.
- Add 3 mL of the extraction solvent (e.g., a mixture of methyl tertiary butyl ether, dichloromethane, and ethyl acetate, or diethyl ether).
- Vortex the sample for 5-10 minutes.
- Centrifuge the sample at 4000 rpm for 10 minutes to separate the organic and aqueous layers.
- Transfer the supernatant organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at approximately 40°C.

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- Reconstitute the dried residue in a specific volume of the mobile phase.
- Vortex the reconstituted sample and transfer it to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS System and Conditions

The following table summarizes typical LC-MS/MS parameters for the analysis of Indapamide.

Parameter	Recommended Conditions
Liquid Chromatography	
Column	Synergi Polar RP-column (50 × 4.6 mm, 4 µm) or equivalent C18 column.
Mobile Phase	A mixture of methanol and an aqueous buffer (e.g., 5 mM ammonium acetate with 1 mM formic acid) in a 60:40 ratio.
Flow Rate	1.0 mL/min.
Injection Volume	20 µL.
Run Time	Approximately 3.0 minutes.
Mass Spectrometry	
Ionization Mode	Electrospray Ionization (ESI), typically in negative mode.
Multiple Reaction Monitoring (MRM) Transitions	Indapamide: m/z 364.0 → 188.9; Indapamide-d3: m/z 367.0 → 188.9.

Method Validation

The bioanalytical method must be fully validated according to regulatory guidelines (e.g., FDA, EMA). Key validation parameters are summarized in the table below.

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Validation Parameter	Acceptance Criteria
Linearity	Correlation coefficient (r^2) ≥ 0.99 over a defined concentration range (e.g., 0.25-50 ng/mL).
Accuracy and Precision	Within-run and between-run precision (%CV) ≤ 15% (≤ 20% at the Lower Limit of Quantification, LLOQ). Accuracy (% bias) within ±15% (±20% at LLOQ).
Recovery	Consistent and reproducible recovery for both Indapamide and Indapamide-d3 (typically >80%).
Matrix Effect	Assessed to ensure that the matrix does not interfere with the quantification of the analyte.
Stability	Analyte stability established under various conditions (freeze-thaw, bench-top, long-term storage).

Bioequivalence Study Design and Protocol

A typical bioequivalence study for Indapamide is designed as a randomized, single-dose, two-period, two-sequence, crossover study in healthy adult volunteers under fasting conditions.

Experimental Protocol: Clinical Phase

Study Population

- Healthy, non-smoking male and/or female volunteers, typically between 18 and 45 years of age.
- Subjects undergo a thorough medical screening, including physical examination, vital signs, ECG, and clinical laboratory tests.

Study Design

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- Randomization: Subjects are randomly assigned to one of two treatment sequences (Test product followed by Reference product, or vice-versa).
- Dosing: In each period, subjects receive a single oral dose of the Indapamide formulation (e.g., 2.5 mg or 5 mg) after an overnight fast of at least 10 hours.
- Washout Period: A washout period of at least 14 days separates the two treatment periods to ensure complete elimination of the drug from the body.
- Blood Sampling: Blood samples are collected in heparinized tubes at predose (0 hours) and at multiple time points post-dose (e.g., 0.5, 1, 1.5, 2, 3, 4, 6, 8, 12, 24, 48, 72, and 96 hours).
- Sample Handling: Collected whole blood or plasma samples are processed and stored frozen at -70°C ± 5°C until analysis.

Pharmacokinetic and Statistical Analysis

- The plasma concentration-time data for Indapamide are used to calculate the pharmacokinetic parameters Cmax, AUC0-t, and AUC0-∞ for each subject.
- These parameters are log-transformed and analyzed using an Analysis of Variance (ANOVA) model.
- The 90% confidence intervals (CIs) for the geometric mean ratios (Test/Reference) of Cmax, AUC0-t, and AUC0-∞ are calculated.
- For bioequivalence to be concluded, the 90% CIs for these parameters must fall within the acceptance range of 80.00% to 125.00%.

Data Presentation

The following tables present representative data from a hypothetical bioequivalence study of Indapamide.

Table 1: Pharmacokinetic Parameters of Indapamide (Test vs. Reference)

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Parameter (units)	Test Formulation (Mean ± SD)	Reference Formulation (Mean ± SD)
Cmax (ng/mL)	48.5 ± 5.1	47.8 ± 4.7
AUC0-t (ng·h/mL)	855.2 ± 162.3	841.5 ± 170.1
AUC0-∞ (ng·h/mL)	930.1 ± 188.5	915.8 ± 175.4
Tmax (h)	2.1 ± 0.5	2.0 ± 0.6
t½ (h)	22.8 ± 5.2	23.1 ± 4.9

Data are hypothetical and for illustrative purposes only. Based on values reported in literature.

Table 2: Statistical Analysis of Bioequivalence

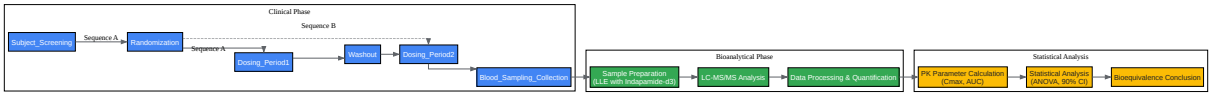
Pharmacokinetic Parameter	Geometric Mean Ratio (Test/Reference) %	90% Confidence Interval
Cmax	101.5	95.8% - 107.5%
AUC0-t	101.6	97.9% - 105.5%
AUC0-∞	101.6	98.1% - 105.2%

Based on acceptance criteria and results from published studies.

Visualizations

The following diagrams illustrate the key workflows and relationships in a bioequivalence study of Indapamide.

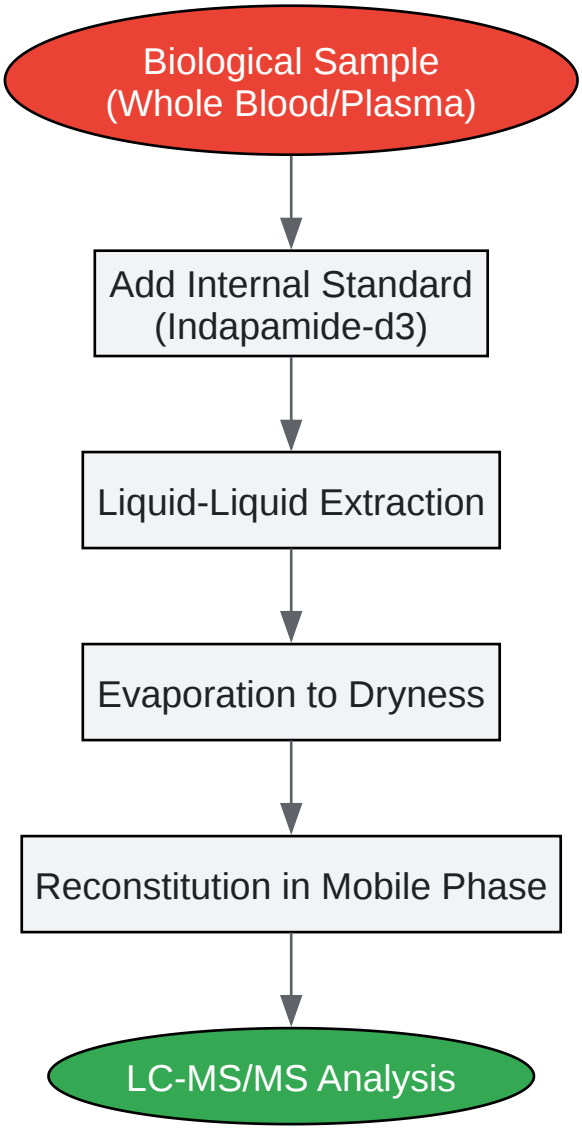
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Caption: Workflow of a typical bioequivalence study for Indapamide.

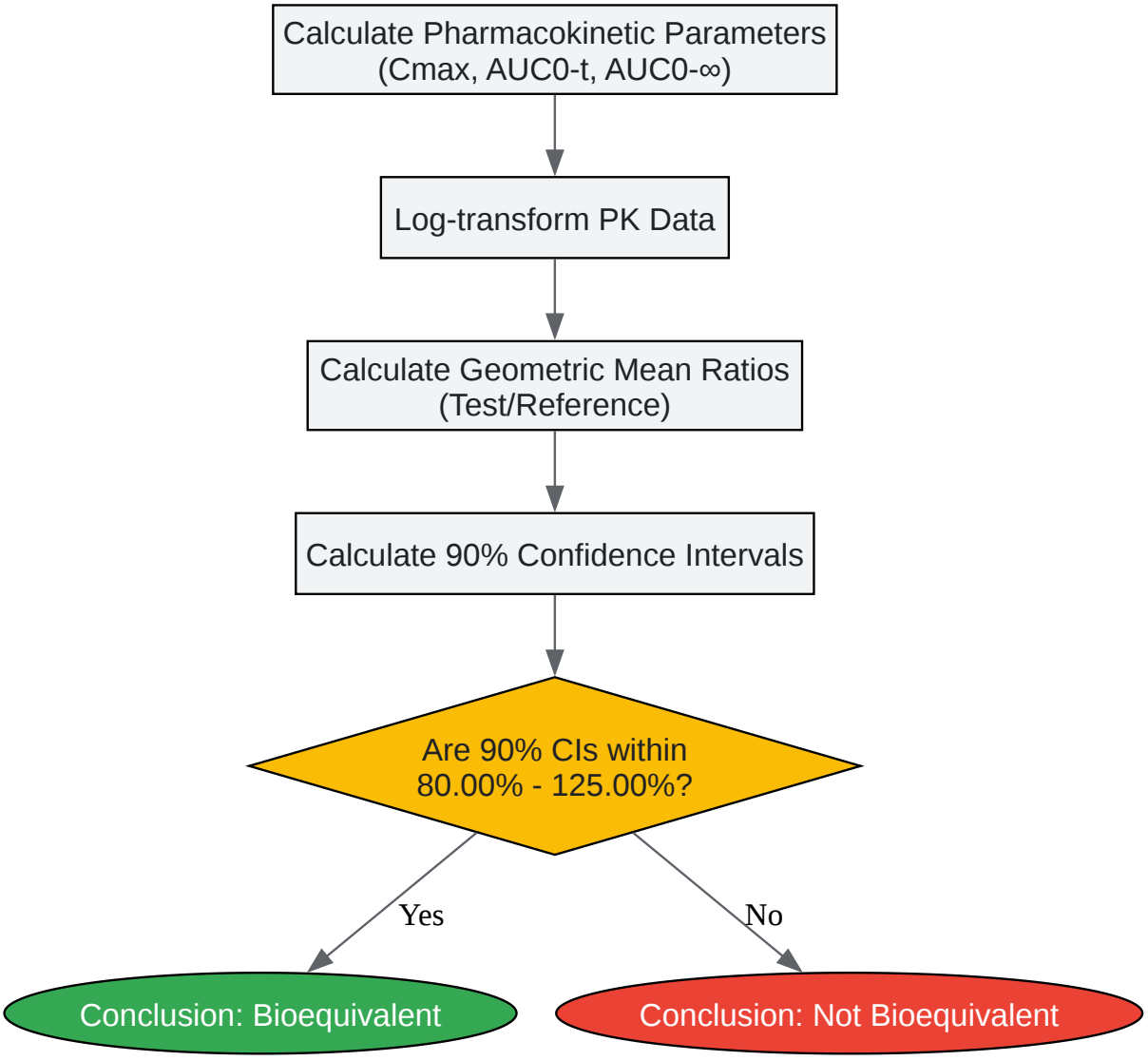
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Caption: Bioanalytical sample preparation and analysis workflow.

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Caption: Logical flow for bioequivalence assessment.

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